



Protocols for the Extraction of Bioactive Essential Oils from Tanacetum Species

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Compound of Interest		
Compound Name:	Tatsiensine	
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Application Note

This document provides detailed protocols for the extraction of essential oils from various species of the Tanacetum genus, including T. vulgare (tansy) and T. parthenium (feverfew). The protocols are intended for researchers, scientists, and professionals in the fields of natural product chemistry, pharmacology, and drug development. Three primary extraction methodologies are covered: hydrodistillation, steam distillation, and supercritical fluid extraction (SFE) with CO₂. Each method is presented with a step-by-step protocol, a summary of expected yields, and the chemical profile of the resulting essential oils.

The essential oils of Tanacetum species are of significant interest due to their rich composition of bioactive compounds, such as camphor, β -thujone, chrysanthenyl acetate, and the sesquiterpene lactone parthenolide.[1] These compounds have demonstrated various biological activities, including antimicrobial, anti-inflammatory, and insecticidal properties. The choice of extraction method can significantly impact both the yield and the chemical composition of the extracted essential oil. Therefore, the selection of the appropriate protocol should be guided by the specific research goals, such as maximizing the yield of a particular compound or obtaining an essential oil profile that is representative of the plant's natural state.

Quantitative Data Summary

Table 1: Essential Oil Yield from Tanacetum Species using Various Extraction Methods



Tanacetum Species	Plant Part	Extraction Method	Yield	Reference
Tanacetum vulgare	Inflorescences	Hydrodistillation	1.05 mL/kg	[2]
Tanacetum parthenium	Aerial Parts	Hydrodistillation	0.05% (w/w)	[3]
Tanacetum parthenium	Aerial Parts	Steam Distillation	0.12% (w/w)	[3]
Tanacetum parthenium	Roots	Hydrodistillation	0.6% (w/w)	_
Tanacetum cinerariifolium	Aerial Parts	Hydrodistillation	0.1% (w/w)	_
Tanacetum parthenium	Flower Heads	Supercritical Fluid Extraction (SFE)	0.604% (w/w) (parthenolide)	[4]

Table 2: Major Chemical Constituents of Essential Oils from Selected Tanacetum Species



Tanacetum Species	Plant Part	Major Compounds (% Composition)	Reference
Tanacetum vulgare	Inflorescences	Camphor (up to 31.21%), trans-chrysanthenyl acetate (up to 76.09%), trans-thujone (average 2.67%)	[2]
Tanacetum vulgare (Bulgarian)	Aerial Parts	Camphor (25.24%), trans-chrysanthenyl acetate (18.35%), cis- verbenol (10.58%), thujone (6.06%)	[5]
Tanacetum parthenium (Iranian, Hydrodistillation)	Aerial Parts	Camphor (36.2%), isoborneol (20.3%), bornyl acetate (14.3%), camphene (8.1%)	[3]
Tanacetum parthenium (Iranian, Steam Distillation)	Aerial Parts	Camphor (20.9%), bornyl acetate (14.24%), isobornyl isovalerate (7.1%)	[3]
Tanacetum parthenium (Bulgarian)	Flowering Aerial Parts	Camphor (up to 50.90%), camphene (up to 16.12%), transchrysanthenyl acetate (up to 13.87%)	
Tanacetum cinerariifolium	Aerial Parts	Camphor (11.0%), chrysanthenone (7.6%), α-cadinol (4.8%)	•

Experimental Protocols



Protocol for Hydrodistillation

This protocol is suitable for the extraction of essential oils from both fresh and dried plant material of Tanacetum species using a Clevenger-type apparatus.

Materials and Equipment:

- Dried or fresh aerial parts (leaves, flowers, stems) of the Tanacetum species
- Grinder or blender
- Clevenger-type apparatus
- Round-bottom flask (2 L)
- Heating mantle
- Condenser with cooling water supply
- · Collection vessel (graduated cylinder or vial)
- Anhydrous sodium sulfate
- Distilled water

Procedure:

- Plant Material Preparation:
 - Air-dry the plant material in a well-ventilated area, shielded from direct sunlight, for 7-10 days, or until brittle.
 - Grind the dried plant material into a coarse powder using a grinder. For fresh material, chop it into small pieces.
- Apparatus Setup:
 - Place a known quantity (e.g., 100 g) of the prepared plant material into the 2 L roundbottom flask.



- Add distilled water to the flask, ensuring the plant material is fully submerged. A common ratio is 1:10 (w/v) of plant material to water.
- o Connect the flask to the Clevenger apparatus and the condenser.
- Ensure all glass joints are properly sealed.

Distillation:

- Turn on the cooling water flow to the condenser.
- Begin heating the flask using the heating mantle. Bring the water to a boil.
- Continue the distillation for 3-4 hours, starting from the time the first drop of distillate is collected.

Collection and Separation:

- The essential oil and water vapor will co-distill, condense, and collect in the graduated tube of the Clevenger apparatus.
- As the essential oil is generally less dense than water, it will form a layer on top of the hydrosol (distilled water).
- After the distillation is complete, turn off the heating mantle and allow the apparatus to cool to room temperature.
- Carefully drain the hydrosol from the bottom of the collection tube, leaving the essential oil behind.
- Collect the essential oil in a clean vial.

Drying and Storage:

- Add a small amount of anhydrous sodium sulfate to the collected essential oil to remove any residual water.
- Store the dried essential oil in a sealed, amber glass vial at 4°C.





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Workflow for the hydrodistillation of *Tanacetum* essential oils.

Protocol for Steam Distillation

This method is particularly suitable for heat-sensitive compounds as the plant material is not in direct contact with boiling water.

Materials and Equipment:

 Same as for hydrodistillation, with the addition of a steam generator and a distillation still that allows for the passage of steam through the plant material.

Procedure:

- Plant Material Preparation:
 - Prepare the plant material as described in the hydrodistillation protocol.
- · Apparatus Setup:
 - Place the prepared plant material into the distillation still on a perforated grid, ensuring it is packed uniformly to avoid the formation of steam channels.
 - Connect the steam generator to the inlet at the bottom of the still.
 - Connect the vapor outlet at the top of the still to the condenser.
- Distillation:
 - Turn on the cooling water to the condenser.



- Begin introducing steam from the generator into the still. The steam will pass through the plant material, causing the essential oils to vaporize.
- Continue the process for 2-3 hours.
- Collection, Separation, Drying, and Storage:
 - Follow steps 4 and 5 from the hydrodistillation protocol.



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Workflow for the steam distillation of *Tanacetum* essential oils.

Protocol for Supercritical Fluid Extraction (SFE)

This protocol uses supercritical CO₂ as a solvent and is effective for extracting thermally labile compounds like parthenolide from Tanacetum parthenium.

Materials and Equipment:

- Supercritical fluid extraction system
- High-pressure CO₂ source
- Co-solvent pump and reservoir (e.g., for ethanol)
- Extraction vessel
- Separator vessels
- Dried and ground Tanacetum plant material

Procedure:



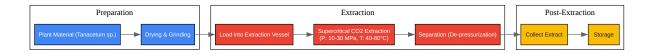
- Plant Material Preparation:
 - Dry and grind the plant material to a fine powder (e.g., < 0.5 mm particle size) to maximize surface area for extraction.
- System Setup and Extraction:
 - Load a known quantity of the powdered plant material into the extraction vessel.
 - Set the extraction parameters. Based on studies on Tanacetum parthenium, the following ranges are recommended:[1][4][6]
 - Pressure: 10–30 MPa (a pressure of 22 MPa is suggested for optimal parthenolide extraction).[4]
 - Temperature: 40–80°C (a temperature of 64°C is suggested for optimal parthenolide extraction).[4]
 - Co-solvent: 0–10% ethanol (7% ethanol is recommended for parthenolide).[4]
 - Pressurize the system with CO₂ to the desired setpoint.
 - If using a co-solvent, introduce it at the specified percentage.
 - Allow for a static extraction period (e.g., 30 minutes) where the supercritical CO₂ saturates the plant material.
 - Follow with a dynamic extraction period (e.g., 60-120 minutes) where fresh supercritical CO₂ continuously flows through the vessel, carrying the extracted compounds to the separators.

Collection:

- The extract is precipitated in the separator vessels by reducing the pressure and/or temperature, causing the CO₂ to return to its gaseous state.
- Collect the extract from the separators.



- · Storage:
 - Store the extract in a sealed, light-protected container at low temperature.



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Workflow for the supercritical fluid extraction of *Tanacetum* oils.

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